

# Application Note: Quantification of 2-Butanone in Environmental Samples using DNPH Derivatization

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## Compound of Interest

Compound Name: 2-Butanone 2,4-Dinitrophenylhydrazone

Cat. No.: B143228

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## Introduction

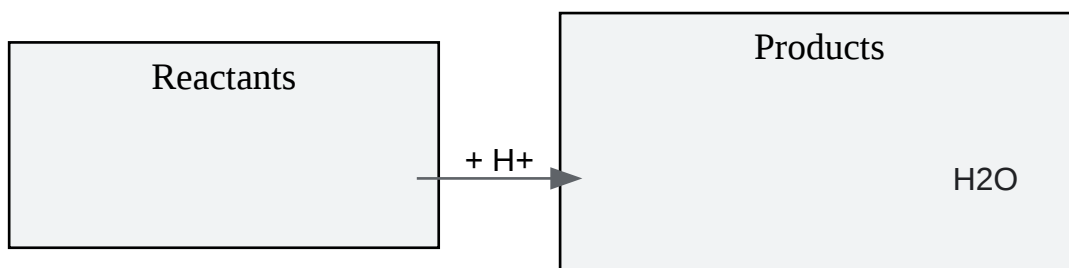
2-Butanone, also known as methyl ethyl ketone (MEK), is a common industrial solvent and a component of many commercial products. Its presence in the environment is of interest due to its potential health effects and its role in atmospheric chemistry. This application note provides a detailed protocol for the quantification of 2-butanone in environmental samples, primarily focusing on air analysis, through derivatization with 2,4-dinitrophenylhydrazine (DNPH) followed by High-Performance Liquid Chromatography (HPLC) analysis. This method is based on established procedures such as the U.S. EPA Method TO-11A.<sup>[1]</sup>

The reaction of 2-butanone with DNPH yields a stable 2,4-dinitrophenylhydrazone derivative, which can be readily quantified using HPLC with UV detection.<sup>[1][2]</sup> This method offers good sensitivity and selectivity for the determination of 2-butanone and other carbonyl compounds in complex environmental matrices.

## Chemical Reaction

The quantification of 2-butanone using this method relies on a nucleophilic addition-elimination reaction between the ketone and 2,4-dinitrophenylhydrazine. The DNPH molecule adds across

the carbon-oxygen double bond of the 2-butanone, followed by the elimination of a water molecule to form the stable 2-butanone-2,4-dinitrophenylhydrazone derivative. This derivative is a yellow or orange solid, and its formation is the basis for the subsequent chromatographic analysis.



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Caption: Reaction of 2-Butanone with DNPH.

## Experimental Protocols

This section details the procedures for sample collection, preparation, and analysis of 2-butanone in air samples.

## Materials and Reagents

- DNPH-coated silica gel cartridges: Commercially available cartridges suitable for carbonyl sampling.
- Acetonitrile (ACN): HPLC grade, carbonyl-free.
- 2-Butanone-2,4-dinitrophenylhydrazone standard: High purity solid.
- Ozone scrubber: (e.g., potassium iodide-coated) to be used in-line before the DNPH cartridge when sampling high-ozone environments.[1]
- Sampling pump: Calibrated to a flow rate between 0.1 and 1.5 L/min.
- HPLC system: Equipped with a C18 reverse-phase column and a UV detector set to 360 nm. [1]

- Volumetric flasks, syringes, and filters: For standard and sample preparation.

## Sample Collection (Air)

- **Sampler Setup:** Connect an ozone scrubber (if necessary) to the inlet of a DNPH-coated silica gel cartridge.
- **Pump Connection:** Attach the outlet of the cartridge to a calibrated air sampling pump.
- **Sampling:** Draw a known volume of air through the cartridge at a flow rate typically between 0.1 and 1.5 L/min. For most indoor and ambient air applications, a sample volume of 50-100 liters is sufficient.
- **Post-Sampling:** After sampling, cap both ends of the cartridge, place it in a clean, non-contaminating container, and store it at  $\leq 4^{\circ}\text{C}$  until analysis.

## Sample Preparation

- **Elution:** Uncap the DNPH cartridge and attach a syringe to the inlet.
- **Solvent Addition:** Slowly pass a precise volume (e.g., 5 mL) of acetonitrile through the cartridge to elute the derivatized 2-butanone.
- **Collection:** Collect the eluate in a clean volumetric flask or vial.
- **Volume Adjustment:** Adjust the final volume of the eluate with acetonitrile as needed.
- **Filtration:** Filter the sample through a 0.45  $\mu\text{m}$  syringe filter before HPLC analysis if necessary.

## HPLC Analysis

- **Instrument Conditions:**
  - **Column:** C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5  $\mu\text{m}$ ).
  - **Mobile Phase:** A gradient of acetonitrile and water is typically used. For example, starting with a 60:40 (v/v) acetonitrile:water mixture and gradually increasing the acetonitrile concentration.

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10-20 µL.
- Detector: UV detector at 360 nm.[\[1\]](#)
- Calibration:
  - Prepare a stock solution of 2-butanone-2,4-dinitrophenylhydrazone in acetonitrile.
  - Create a series of calibration standards by diluting the stock solution to concentrations that bracket the expected sample concentrations.
  - Inject the standards into the HPLC system and generate a calibration curve by plotting the peak area against the concentration.
- Sample Analysis:
  - Inject the prepared sample eluate into the HPLC.
  - Identify the 2-butanone-DNPH peak based on its retention time compared to the standard.
  - Quantify the concentration of 2-butanone-DNPH in the sample by comparing its peak area to the calibration curve.
- Calculation: Calculate the concentration of 2-butanone in the original air sample using the following formula:

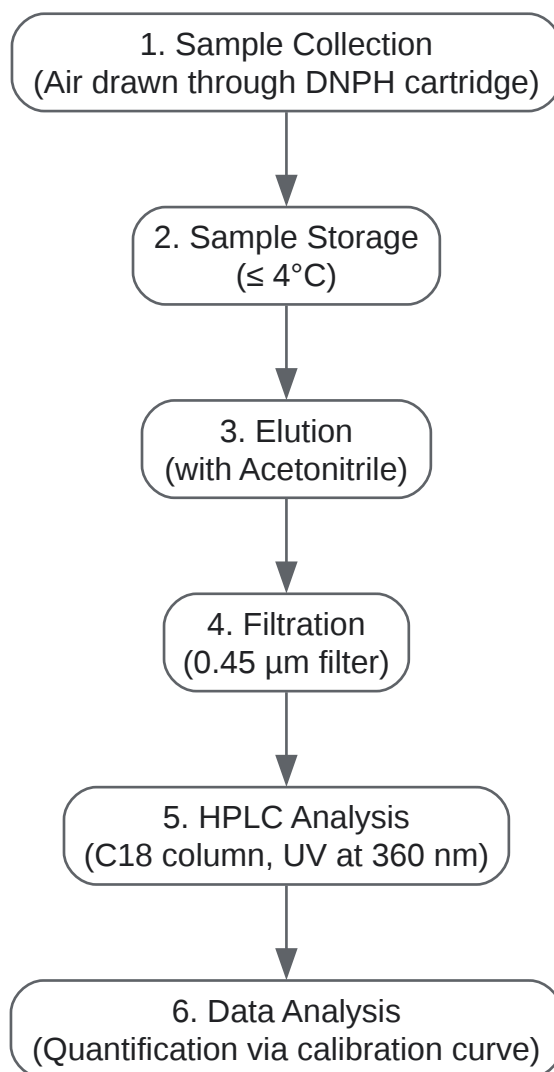
$$C_{air} (\mu\text{g}/\text{m}^3) = (CHPLC * V_{eluate}) / (V_{air} * \eta)$$

Where:

- $C_{air}$  = Concentration of 2-butanone in air
- $CHPLC$  = Concentration of 2-butanone-DNPH in the eluate (from HPLC)
- $V_{eluate}$  = Final volume of the eluate
- $V_{air}$  = Volume of air sampled

- $\eta$  = Desorption efficiency (typically assumed to be close to 1)

## Experimental Workflow



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Caption: Workflow for 2-Butanone Analysis.

## Quantitative Data

The concentration of 2-butanone in environmental samples can vary significantly depending on the location and proximity to sources. The following table summarizes some reported concentrations of 2-butanone in various environmental matrices determined by the DNPH method or similar techniques.

Environmental Matrix	Location/Source	Concentration Range	Reference
Outdoor Air	Los Angeles, CA	0 - 14 ppb	[3]
Outdoor Air	Tucson, AZ	Mean: 2.8 ppb	[3]
Outdoor Air	United States (25 urban locations)	Mean: 1.4 $\mu\text{g}/\text{m}^3$ (0.48 ppb)	[3]
Industrial Effluent	Specialty Chemical Plant	8 - 20 ppm	[3]
Industrial Effluent	Energy-related Processes	up to 645 ppb	[3]
Drinking Water	After new PVC pipe installation	0.4 - 4.5 ppm	[3]

Note: ppb = parts per billion; ppm = parts per million.

## Interferences and Considerations

- **Ozone:** Ozone can react with both DNPH and the hydrazone derivatives, leading to lower measured concentrations. The use of an ozone scrubber is recommended in environments with high ozone levels.[1]
- **Contamination:** Care must be taken to avoid contamination from solvents and other materials in the laboratory. The use of high-purity, carbonyl-free reagents is essential.
- **Co-elution:** Other carbonyl compounds present in the sample may have similar retention times to 2-butanone-DNPH. The HPLC method should be optimized to ensure adequate separation.
- **Stability:** While the DNPH derivatives are generally stable, samples should be stored in the dark at low temperatures to prevent degradation.

## Conclusion

The derivatization of 2-butanone with DNPH followed by HPLC analysis is a robust and reliable method for its quantification in environmental samples, particularly in air. By following the detailed protocols and considering potential interferences, researchers can obtain accurate and reproducible data on the levels of this important carbonyl compound. This information is crucial for environmental monitoring, human exposure assessment, and understanding atmospheric chemical processes.

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- To cite this document: BenchChem. [Application Note: Quantification of 2-Butanone in Environmental Samples using DNPH Derivatization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b143228#quantification-of-2-butanone-in-environmental-samples-with-dnph>]

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